

Essential Safety and Operational Guidance for Handling OD36

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Compound of Interest

Compound Name: OD36

Cat. No.: B609712

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For researchers, scientists, and drug development professionals working with the potent RIPK2 inhibitor **OD36**, adherence to strict safety protocols is paramount to ensure personal safety and maintain a secure laboratory environment. This document provides essential, immediate safety and logistical information, including detailed operational and disposal plans.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **OD36** is the first step in safe handling. This data is crucial for risk assessment and for designing appropriate experimental and safety protocols.

Property	Value	Reference
Molecular Weight	367.23 g/mol	[1]
Formula	C ₁₆ H ₁₅ ClN ₄ O ₂ .HCl	[1]
Solubility	Soluble to 100 mM in DMSO and to 5 mM in ethanol.	[1]
Purity	≥98%	[1]
Storage	Desiccate at room temperature.	[1]
CAS Number	1638644-62-8	[1]

Personal Protective Equipment (PPE)

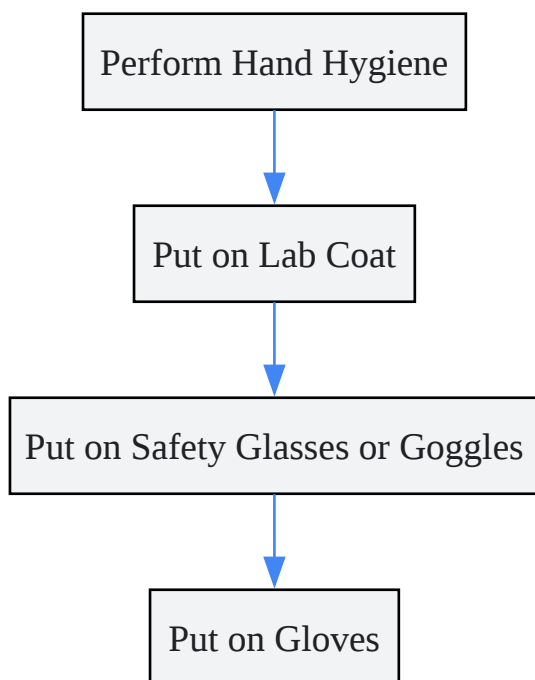
The use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **OD36** to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body	Laboratory coat	A buttoned lab coat should be worn to protect skin and clothing.
Respiratory	Respirator (if applicable)	A NIOSH-approved respirator may be necessary if working with the compound in a way that could generate dust or aerosols.

Experimental Protocols: Donning and Doffing PPE

Proper technique for putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.

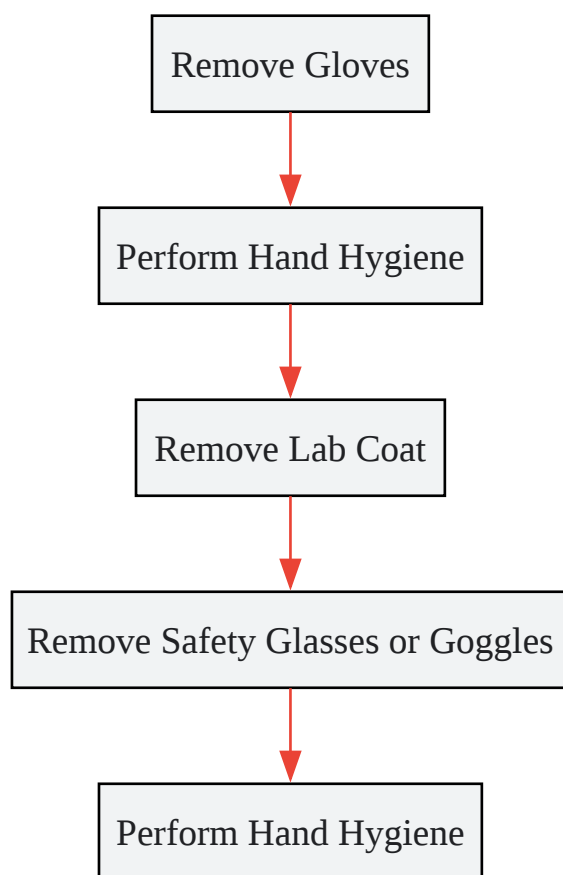
Donning PPE Workflow



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Figure 1. Step-by-step workflow for the correct donning of Personal Protective Equipment.

Doffing PPE Workflow



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Figure 2. Step-by-step workflow for the correct doffing of Personal Protective Equipment to avoid contamination.

Handling and Storage Procedures

Adherence to proper handling and storage procedures is essential for maintaining the integrity of **OD36** and ensuring a safe laboratory environment.

Handling:

- Handle **OD36** in a well-ventilated area, preferably within a chemical fume hood, especially when working with the solid compound or preparing stock solutions.
- Avoid the creation of dust and aerosols.
- Prevent contact with skin, eyes, and clothing.

- Wash hands thoroughly after handling.

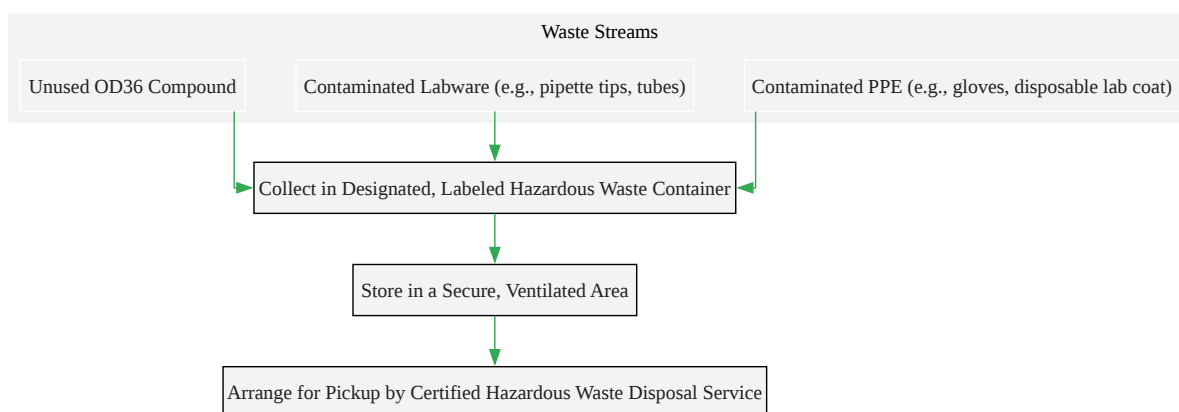
Storage:

- Store **OD36** in a tightly sealed container in a dry and well-ventilated place.
- It is recommended to desiccate the compound at room temperature.[1]
- For reconstituted solutions, it is advised to aliquot and freeze at -20°C. Stock solutions are reported to be stable for up to 3 months at -20°C.

Disposal Plan

Proper disposal of **OD36** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow



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Figure 3. Logical workflow for the safe disposal of **OD36** and associated contaminated materials.

Disposal Guidelines:

- Dispose of unused **OD36** and any contaminated materials as hazardous waste.
- Do not dispose of **OD36** down the drain or in the regular trash.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

By following these guidelines, researchers can safely handle **OD36**, minimize exposure risks, and ensure the proper disposal of this potent compound.

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References

- 1. LabXchange [labxchange.org]
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